

# "Tert-butyl-(3-iodopropoxy)-dimethylsilane"

## molecular weight and formula

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### Compound of Interest

Compound Name: *Tert-butyl-(3-iodopropoxy)-dimethylsilane*

Cat. No.: *B115104*

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## Technical Guide: Tert-butyl-(3-iodopropoxy)-dimethylsilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **tert-butyl-(3-iodopropoxy)-dimethylsilane**, a valuable bifunctional molecule in organic synthesis. It serves as a key building block, incorporating a stable silyl ether protecting group and a reactive primary iodide. This combination is particularly useful in multi-step synthetic routes toward complex molecules, including pharmaceuticals, where controlled, sequential reactions are paramount.

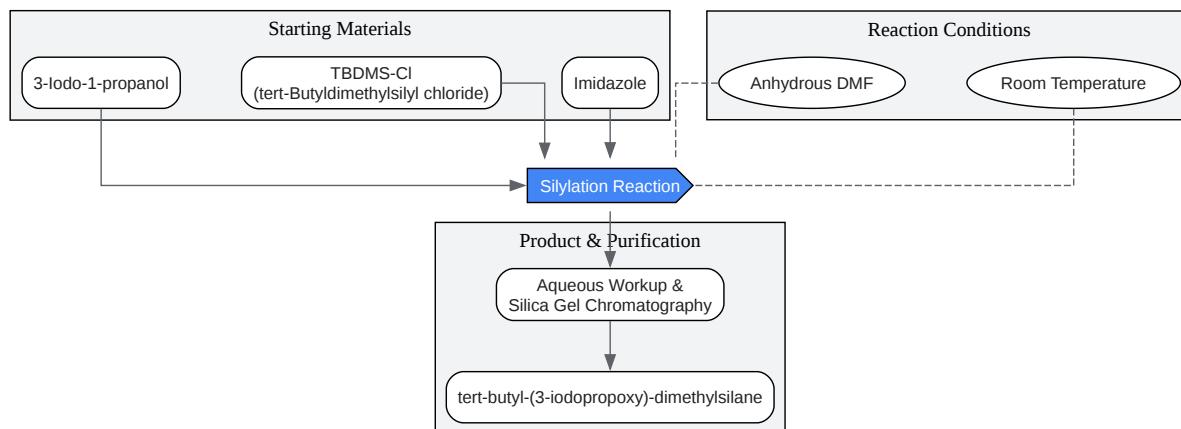
## Core Compound Data

The fundamental properties of **tert-butyl-(3-iodopropoxy)-dimethylsilane** are summarized below. This data is essential for reaction planning, stoichiometric calculations, and analytical characterization.

Identifier	Value
Chemical Name	tert-butyl-(3-iodopropoxy)-dimethylsilane
Synonyms	1-Iodo-3-[(tert-butyldimethylsilyl)oxy]propane, (3-iodopropoxy)(tert-butyl)dimethylsilane, 1-(tert-Butyldimethylsiloxy)-3-iodopropane
CAS Number	78878-05-4 <a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>21</sub> IOSi <a href="#">[1]</a>
Molecular Weight	300.25 g/mol <a href="#">[1]</a>
Appearance	Colorless oil or liquid <a href="#">[1]</a>
Solubility	Soluble in organic solvents such as chloroform and ethyl acetate. <a href="#">[1]</a>
Storage Conditions	Store refrigerated (2-8°C) in a dark place under an inert atmosphere. <a href="#">[2]</a>

## Synthesis Workflow

The synthesis of **tert-butyl-(3-iodopropoxy)-dimethylsilane** is typically achieved through the silylation of 3-iodo-1-propanol. This reaction protects the hydroxyl group as a tert-butyldimethylsilyl (TBDMS) ether, a robust protecting group stable to a wide range of reaction conditions, while leaving the iodide available for subsequent nucleophilic substitution reactions.

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Caption: Synthesis of **tert-butyl-(3-iodopropoxy)-dimethylsilane**.

## Experimental Protocols

### Synthesis of **tert-butyl-(3-iodopropoxy)-dimethylsilane**

This protocol details the protection of 3-iodo-1-propanol using tert-butyldimethylsilyl chloride (TBDMS-Cl) and imidazole as a base. The procedure is adapted from a standard method for the silylation of primary alcohols.<sup>[3]</sup>

Materials:

- 3-Iodo-1-propanol
- tert-Butyldimethylsilyl chloride (TBDMS-Cl)
- Imidazole

- Anhydrous N,N-Dimethylformamide (DMF)
- Diethyl ether (or Ethyl Acetate)
- Deionized Water
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere setup (Nitrogen or Argon)
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Petroleum ether or hexanes (for chromatography)

**Procedure:**

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen), add 3-iodo-1-propanol (1.0 eq). Dissolve it in anhydrous DMF.
- Addition of Reagents: To the stirred solution, add imidazole (1.2 eq) followed by the portion-wise addition of tert-butyldimethylsilyl chloride (1.1 eq).
- Reaction: Allow the mixture to stir at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC). The reaction is typically complete within 3-6 hours.<sup>[3]</sup>

- Quenching: Upon completion, carefully quench the reaction by the slow addition of deionized water or a saturated aqueous solution of  $\text{NaHCO}_3$ .
- Extraction: Transfer the mixture to a separatory funnel and extract the product with diethyl ether or ethyl acetate (3x).
- Washing: Combine the organic layers and wash sequentially with deionized water and then brine. This removes residual DMF and inorganic salts.
- Drying and Concentration: Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product is purified by silica gel column chromatography, typically using petroleum ether or hexanes as the eluent, to yield the pure **tert-butyl-(3-iodopropoxy)-dimethylsilane** as a colorless oil.[3]

#### Safety Precautions:

- **tert-butyl-(3-iodopropoxy)-dimethylsilane** is a flammable liquid and should be kept away from heat sources.[1]
- It may react violently with strong oxidizing agents and strong acids.[1]
- All manipulations should be performed in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety glasses, lab coat, and gloves, should be worn at all times.[1]
- Imidazole and DMF are irritants; avoid skin and eye contact.

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## References

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